

# Essential Safety and Disposal Procedures for BMS-986020 Sodium

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## Compound of Interest

Compound Name: BMS-986020 sodium

Cat. No.: B10815114

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential, immediate safety and logistical information for the proper disposal of **BMS-986020 sodium**, a high-affinity lysophosphatidic acid receptor 1 (LPA1) antagonist used in research. Given the absence of a specific Safety Data Sheet (SDS), this compound and its waste products must be handled as hazardous chemical waste. Adherence to these procedural steps is critical for ensuring laboratory safety and regulatory compliance.

## Chemical and Physical Properties Summary

A clear understanding of the chemical and physical properties of **BMS-986020 sodium** is fundamental to safe handling and disposal. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C <sub>29</sub> H <sub>25</sub> N <sub>2</sub> NaO <sub>5</sub>	[1]
Molecular Weight	504.51 g/mol	[1]
Solubility in DMSO	~150 mg/mL (~297.32 mM)	[1][2]
Solubility in Water	< 0.1 mg/mL (insoluble)	[1]

## Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **BMS-986020 sodium** and its experimental waste.

## Step 1: Waste Identification and Segregation

- Treat as Hazardous Waste: In the absence of a specific SDS, all waste containing **BMS-986020 sodium**, including pure compound, solutions, and contaminated materials, must be treated as hazardous chemical waste.
- Segregate Waste Streams:
  - Solid Waste: Collect unused or expired **BMS-986020 sodium** powder in its original container or a clearly labeled, sealed, and compatible waste container.
  - Liquid Waste (DMSO Solutions): Solutions of **BMS-986020 sodium** in DMSO should be segregated as flammable or organic solvent waste. Do not mix with aqueous waste.
  - Contaminated Labware: Disposable items such as pipette tips, gloves, and empty vials that have come into contact with **BMS-986020 sodium** should be collected in a designated, sealed hazardous waste bag or container.

## Step 2: Waste Container Labeling and Storage

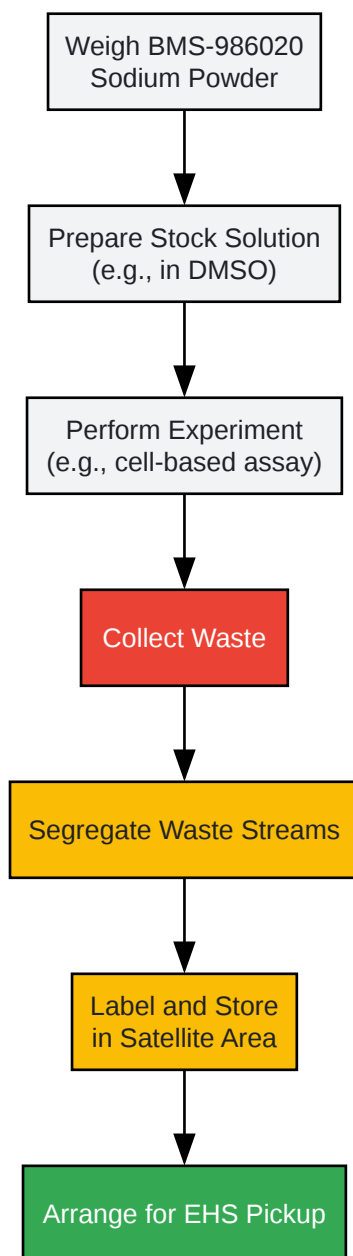
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**BMS-986020 sodium**," and the type of hazard (e.g., "Toxic," "Flammable" for DMSO solutions). If in a mixture, list all components and their approximate percentages.
- Storage:
  - Store waste containers in a designated satellite accumulation area within the laboratory.
  - Ensure containers are sealed and stored in secondary containment to prevent spills.
  - Store away from incompatible materials. For example, keep flammable liquid waste separate from acids and bases.

## Step 3: Disposal Procedure

- Contact Environmental Health and Safety (EHS): Do not attempt to dispose of **BMS-986020 sodium** waste through standard laboratory drains or regular trash. Contact your institution's EHS office to arrange for the collection and disposal of the hazardous waste.
- Follow Institutional Procedures: Adhere to your institution's specific procedures for hazardous waste pickup. This typically involves completing a hazardous waste disposal form detailing the contents of the waste containers.
- Professional Disposal: The waste will be handled and disposed of by a licensed hazardous waste management company in accordance with all local, state, and federal regulations.

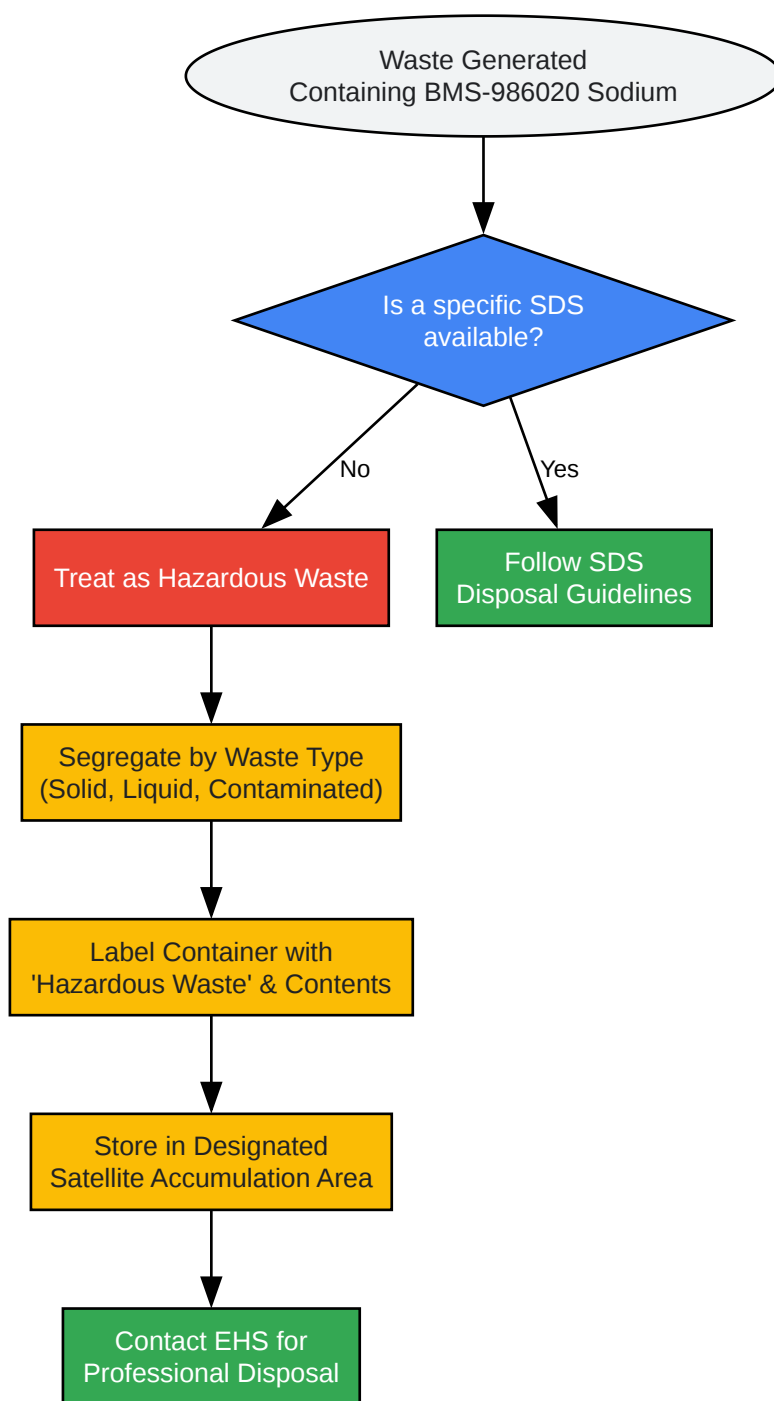
## Experimental Workflow and Disposal Decision-Making

The following diagrams illustrate the general experimental workflow involving **BMS-986020 sodium** and the logical steps for determining the proper disposal route.



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Caption: Experimental Workflow and Waste Management for **BMS-986020 Sodium**.



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Caption: Disposal Decision Logic for **BMS-986020 Sodium** Waste.

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## References

- 1. glpbio.com [glpbio.com]
- 2. BMS-986020 sodium | lysophosphatidic acid receptor 1 (LPA1) antagonist | CAS# 1380650-53-2 | InvivoChem [invivochem.com]
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